

# sec-Butyl Acetate: A Comprehensive Technical Guide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **sec-Butyl acetate** (IUPAC name: butan-2-yl acetate; CAS No: 105-46-4) is a colorless, flammable liquid with a characteristic fruity odor.[1][2] As a versatile organic solvent, it holds significant importance across various industrial and research applications. This guide provides a detailed overview of its chemical and physical properties, synthesis methodologies, key applications with a focus on the pharmaceutical sector, and its metabolic pathway.

# **Chemical and Physical Properties**

**sec-Butyl acetate** is one of four isomers of butyl acetate, which also include n-butyl acetate, isobutyl acetate, and tert-butyl acetate.[3] Its properties make it a valuable solvent in numerous formulations. The key physicochemical data are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers



Identifier	Value
IUPAC Name	butan-2-yl acetate
CAS Number	105-46-4
Molecular Formula	C6H12O2
Molecular Weight	116.16 g/mol
Synonyms	Acetic acid, 1-methylpropyl ester; 2-Butyl acetate; Acetic acid, sec-butyl ester; sec-Butyl ethanoate

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid with a fruity odor
Boiling Point	111-112 °C
Melting Point	-99 °C
Density	0.872 g/mL at 25 °C
Vapor Pressure	10 mmHg at 20 °C
Flash Point	16 °C (60.8 °F)
Solubility in Water	0.8 g/100 mL at 20 °C
Solubility in Organic Solvents	Soluble in alcohol, ether, and other common organic solvents
Refractive Index (n20/D)	1.389

# **Synthesis of sec-Butyl Acetate**

There are two primary industrial methods for the synthesis of **sec-butyl acetate**.



- Fischer Esterification of sec-Butanol and Acetic Acid: This is a classic method involving the acid-catalyzed reaction between sec-butanol and acetic acid. The reaction is reversible and requires a catalyst, typically a strong acid like sulfuric acid, and often the removal of water to drive the equilibrium towards the product.[4]
- Addition of Acetic Acid to n-Butene: A more modern and cost-effective industrial method involves the direct addition of acetic acid to n-butene in the presence of an acidic catalyst.[5]
   [6] This process often utilizes a fixed-bed reactor with a strong acidic cation exchange resin as the catalyst.[5]

#### **Experimental Protocols**

1. Illustrative Laboratory Synthesis via Fischer Esterification:

While a specific detailed protocol for **sec-butyl acetate** was not available, the following is a representative procedure adapted from the well-established synthesis of its isomer, n-butyl acetate. This protocol illustrates the key steps in a Fischer esterification.

- Materials:
  - sec-Butanol
  - Glacial Acetic Acid
  - Concentrated Sulfuric Acid (catalyst)
  - Anhydrous Sodium Sulfate
  - Saturated Sodium Bicarbonate solution
  - Saturated Sodium Chloride solution
  - Diethyl ether (for extraction)
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine sec-butanol and a molar excess of glacial acetic acid.

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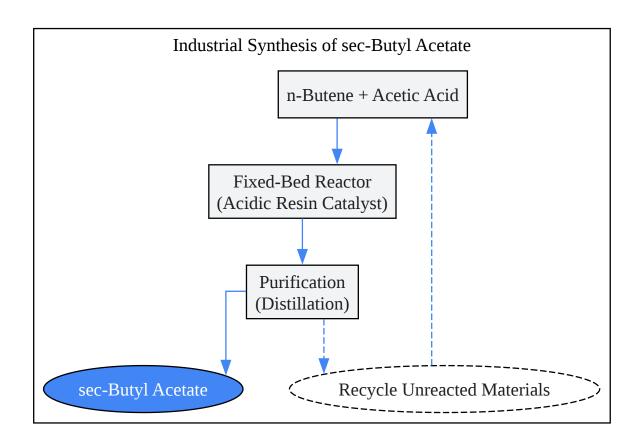
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the mixture to reflux for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the mixture sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and finally with saturated sodium chloride solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure.
- The crude sec-butyl acetate can be further purified by fractional distillation.
- 2. Industrial Synthesis via n-Butene Addition (Conceptual Workflow):

This process is typically carried out in a continuous flow system.

- Reactants and Catalyst:
  - n-Butene
  - Acetic Acid
  - Strong acidic cation exchange resin (catalyst)
- General Conditions:
  - Temperature: 80-200 °C
  - Pressure: 1.0-6.0 MPa
  - Reactor: Fixed-bed reactor
- Workflow:



- A feed stream of n-butene and acetic acid is passed through a fixed-bed reactor containing the acidic resin catalyst.
- The reaction mixture exiting the reactor contains sec-butyl acetate, unreacted starting materials, and potential byproducts.
- The product stream is then subjected to a series of purification steps, typically involving distillation, to separate the **sec-butyl acetate** from the other components. Unreacted starting materials are often recycled back into the reactor.



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Caption: Industrial synthesis workflow for sec-butyl acetate.

# **Applications in Research and Drug Development**

**sec-Butyl acetate** is a versatile solvent with numerous applications. For researchers and professionals in drug development, its most relevant uses are as a solvent for organic



synthesis and as an extraction solvent in the purification of natural products and pharmaceuticals.

- Organic Synthesis: It serves as a reaction medium for various chemical transformations.
- Extraction Solvent: Due to its favorable solubility characteristics and moderate volatility, **sec-butyl acetate** is employed as an extraction solvent in the pharmaceutical industry.[7] A notable application is in the manufacturing and purification of antibiotics, such as penicillin, where it is used to extract the active compound from the fermentation broth.[1] It is also used in the production of hormones and vitamins.[7]
- Formulations: Its moderate evaporation rate and good skin permeability have led to its use as a component to promote drug absorption in some topical formulations.[7]
- Replacement for Other Solvents: It is often considered a less toxic alternative to solvents like toluene and xylene.[8]

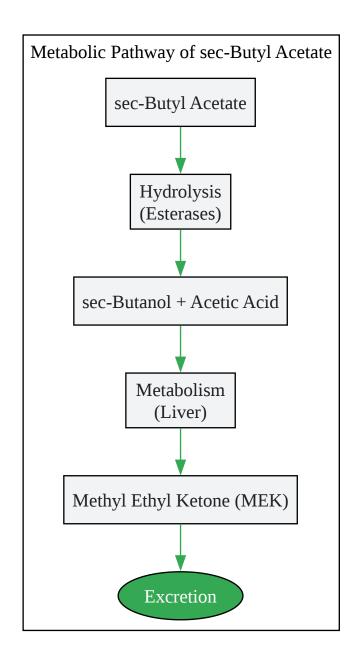
### **Metabolism and Toxicology**

Understanding the metabolic fate of solvents is crucial in drug development and toxicology.

Metabolic Pathway:

Upon absorption, **sec-butyl acetate** is rapidly hydrolyzed by esterases in the body into sec-butanol and acetic acid.[1] Acetic acid enters the central metabolic pathways. sec-Butanol is further metabolized, primarily in the liver, to methyl ethyl ketone (MEK), which is then excreted. [1]





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